

1-Benzylazetidin-3-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzylazetidin-3-ol

Cat. No.: B1275582

[Get Quote](#)

Technical Dossier: 1-Benzylazetidin-3-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **1-Benzylazetidin-3-ol**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry.

Core Chemical Data

The fundamental molecular properties of **1-Benzylazetidin-3-ol** are summarized below. It is important to distinguish this compound from the structurally related but distinct molecule, 1-Benzhydrylazetidin-3-ol, which possesses two phenyl rings attached to the alpha-carbon of the benzyl group.

Property	Value
Chemical Name	1-Benzylazetidin-3-ol
Molecular Formula	C ₁₀ H ₁₃ NO
Molecular Weight	163.22 g/mol [1]
CAS Number	54881-13-9
IUPAC Name	1-benzylazetidin-3-ol[1]

In contrast, the related compound 1-Benzhydrylazetidin-3-ol has a molecular formula of $C_{16}H_{17}NO$ and a molecular weight of 239.31 g/mol .[\[2\]](#)[\[3\]](#)[\[4\]](#)

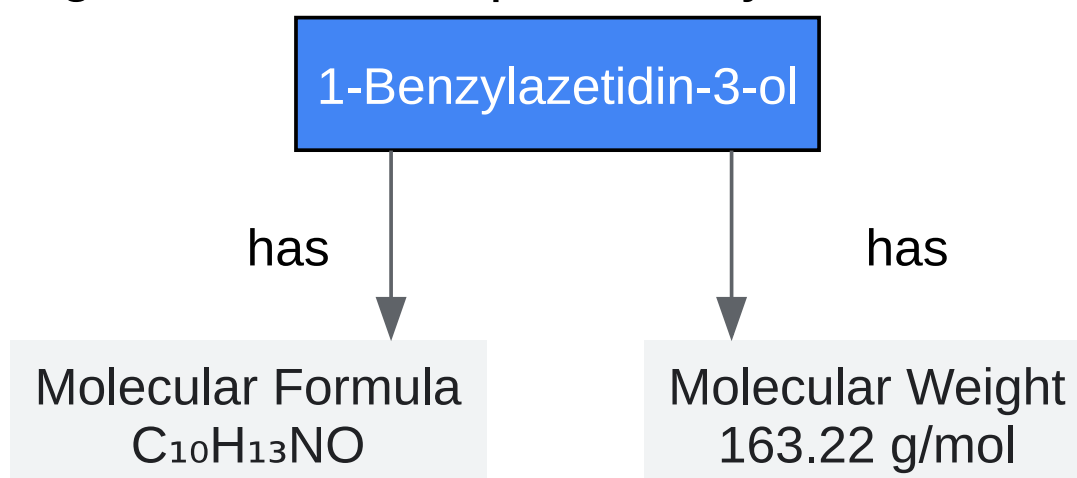
Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of azetidine derivatives are crucial for reproducibility. While specific experimental details for the synthesis of **1-Benzylazetidin-3-ol** were not found in the immediate search, a general synthetic approach for a related compound, 1-Benzhydrylazetidin-3-ol, involves the reaction of 1-(diphenylmethylamino)-3-chloro-2-propanol with a base such as N,N-diisopropylethylamine (DIPEA) in ethanol. The reaction mixture is heated to reflux, and the resulting product can be purified by recrystallization. This general methodology can be adapted by those skilled in the art for the synthesis of **1-Benzylazetidin-3-ol**, likely starting from 1-(benzylamino)-3-chloro-2-propanol.

Logical Relationships

The following diagram illustrates the relationship between the chemical name and its core molecular properties.

Logical Relationship: 1-Benzylazetidin-3-ol



[Click to download full resolution via product page](#)

Fig. 1: Core properties of **1-Benzylazetidin-3-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Benzyl-3-hydroxyazetidine | C₁₀H₁₃NO | CID 3801345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 18621-17-5|1-Benzhydrylazetidin-3-ol|BLD Pharm [bldpharm.com]
- 3. bangchemicals.com [bangchemicals.com]
- 4. 1-(Diphenylmethyl)azetidin-3-ol | C₁₆H₁₇NO | CID 330448 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Benzylazetidin-3-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275582#1-benzylazetidin-3-ol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com